

using Aniline-d5 as an internal standard for LC-MS

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Compound of Interest

Compound Name: Aniline-d5

Cat. No.: B030001

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Aniline-d5 is a deuterated analog of aniline, frequently utilized as an internal standard in Liquid Chromatography-Mass Spectrometry (LC-MS) for the quantitative analysis of aniline and other primary aromatic amines (PAAs). Its application is crucial in diverse fields such as environmental monitoring, food safety, and pharmaceutical analysis to ensure the accuracy and reliability of analytical results. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the effective use of **Aniline-d5** as an internal standard.

Application Notes

The use of a stable isotope-labeled internal standard, such as **Aniline-d5**, is the gold standard in quantitative LC-MS analysis.[1] **Aniline-d5** shares identical chemical and physical properties with the native aniline, ensuring it behaves similarly during sample preparation, chromatography, and ionization.[2] This co-elution and similar behavior effectively compensate for variations in sample extraction, matrix effects (ion suppression or enhancement), and instrument response, leading to highly accurate and precise quantification.[2][3][4]

Principle of Isotope Dilution Mass Spectrometry (IDMS)

The methodology is based on isotope dilution mass spectrometry (IDMS). A known concentration of **Aniline-d5** is spiked into all samples, calibration standards, and quality controls before sample preparation. The quantification of the target analyte (aniline) is then based on the ratio of the peak area of the analyte to the peak area of the internal standard. This ratio is plotted against the concentration of the analyte in the calibration standards to

generate a calibration curve. The concentration of the analyte in the unknown samples is then calculated from this curve. This approach significantly improves the accuracy and precision of the method.[5]

Applications

Aniline-d5 has been successfully employed as an internal standard in various LC-MS/MS methods for the determination of aniline and other PAAs in:

- Environmental Water Samples: For the rapid and direct analysis of aniline in drinking and environmental waters without the need for extensive sample preparation like solid-phase extraction.[6][7][8]
- Food Contact Materials: To quantify the migration of primary aromatic amines from kitchen utensils into food simulants.[9]
- Human Urine: In biomonitoring studies to determine exposure to aromatic amines.[10]
- Textiles: For the quantification of banned aromatic amines derived from azo dyes.[11]

Quantitative Data Summary

The following tables summarize the quantitative performance data from various studies utilizing **Aniline-d5** as an internal standard.

Table 1: Linearity Data

Analyte	Matrix	Calibration Range	Correlation Coefficient (r^2)	Reference
Aniline	Drinking Water	0.05 - 2.0 µg/L	> 0.999	[6][7]
Aniline	Drinking Water	1.0 - 20 µg/L	> 0.999	[6]
22 PAAs	3% Acetic Acid	0.5 - 500 µg/kg	> 0.995	[9]
39 PAAs	Human Urine	0.1 - 50 ng/mL	> 0.999	[10]

Table 2: Precision and Recovery Data

Analyte	Matrix	Concentration	Repeatability (RSD, %)	Intermediate Precision (RSD, %)	Recovery (%)	Reference
Aniline	Environmental Water	0.05 µg/L	3.2	-	99.0 - 102	[6] [7]
Aniline	Drinking Water	1.0 µg/L	4.8 - 5.6	4.8 - 12	98.8 - 107	[6]
39 PAAs	Human Urine	QC Samples	< 11.7	< 15.9	75 - 114	[10]

Experimental Protocols

This section provides a detailed protocol for the determination of aniline in drinking water using **Aniline-d5** as an internal standard.

Materials and Reagents

- Aniline (analytical standard)
- Aniline-d5** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (reagent grade)
- Drinking water samples

Standard and Sample Preparation

- Aniline Stock Solution (1 mg/mL): Accurately weigh 10 mg of aniline and dissolve in 10 mL of methanol.

- **Aniline-d5** Internal Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Aniline-d5** and dissolve in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of working standard solutions of aniline by serial dilution of the stock solution with a mixture of water and methanol.
- Internal Standard Spiking Solution: Prepare a working solution of **Aniline-d5** at a concentration of 1 µg/L in water.
- Calibration Standards: Prepare calibration standards by spiking the appropriate amounts of the aniline working standard solutions into blank water and adding the **Aniline-d5** internal standard to a final concentration of 20 µg/kg.[9]
- Sample Preparation: For environmental water samples, a simple dilution may be sufficient.[6][7] For example, dilute the water sample 20-fold with Milli-Q water.[6][7] Add the **Aniline-d5** internal standard to the diluted sample to a final concentration of 20 µg/kg.[9] Filter the final solution through a 0.22 µm syringe filter before LC-MS/MS analysis.[9]

LC-MS/MS Instrumental Conditions

- LC System: A high-performance liquid chromatography system.
- MS System: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- LC Column: A C18 reversed-phase column (e.g., InfinityLab Poroshell 120 PFP, dimensions and particle size as per application needs).[9]
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient Elution:

Time (min)	% B
0.0	10
5.0	90
7.0	90
7.1	10

| 9.0 | 10 |

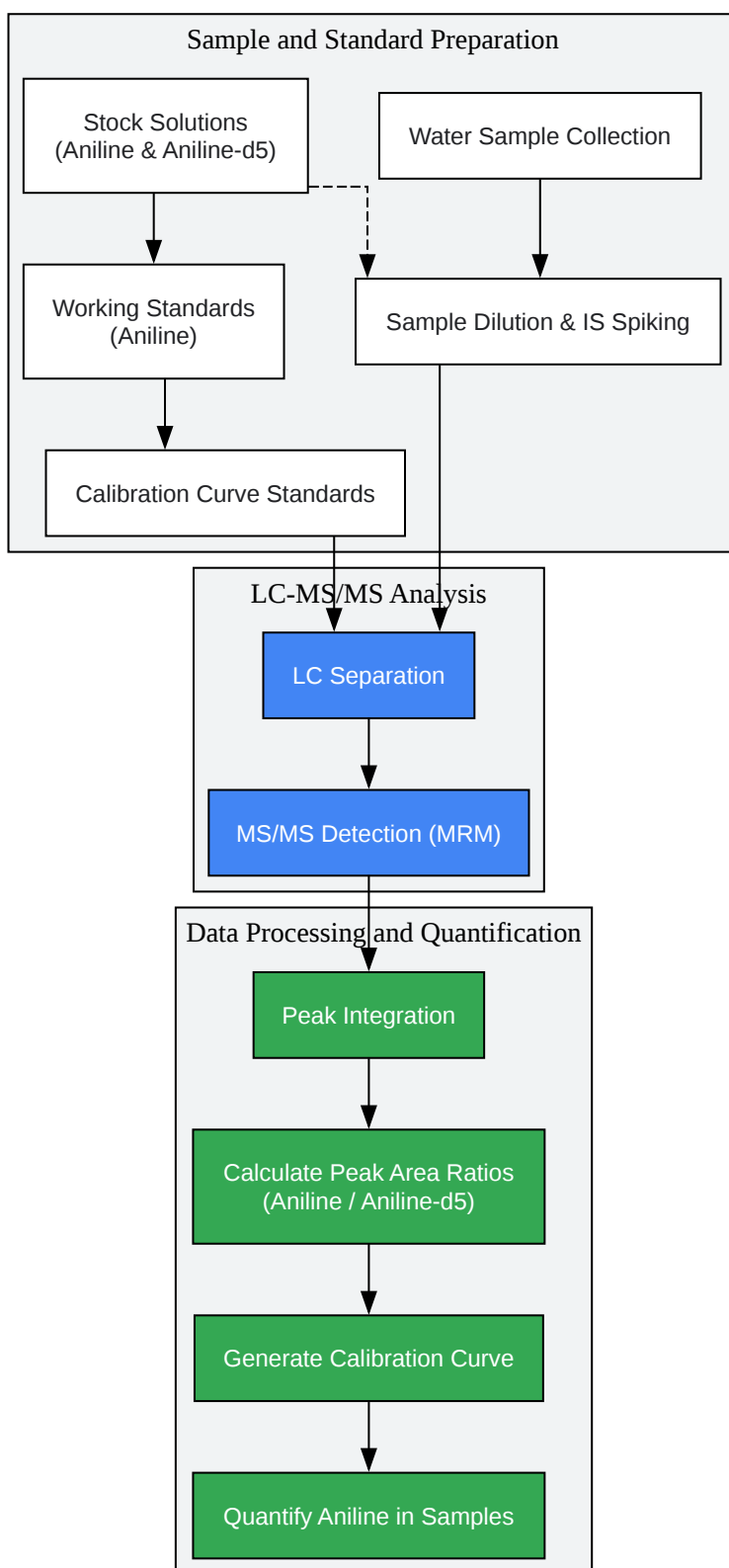
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40 °C
- MS/MS Detection: Multiple Reaction Monitoring (MRM) mode in positive ionization.

Table 3: MRM Transitions and Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
Aniline	94.1	77.1	15
Aniline-d5	99.1	82.1	15

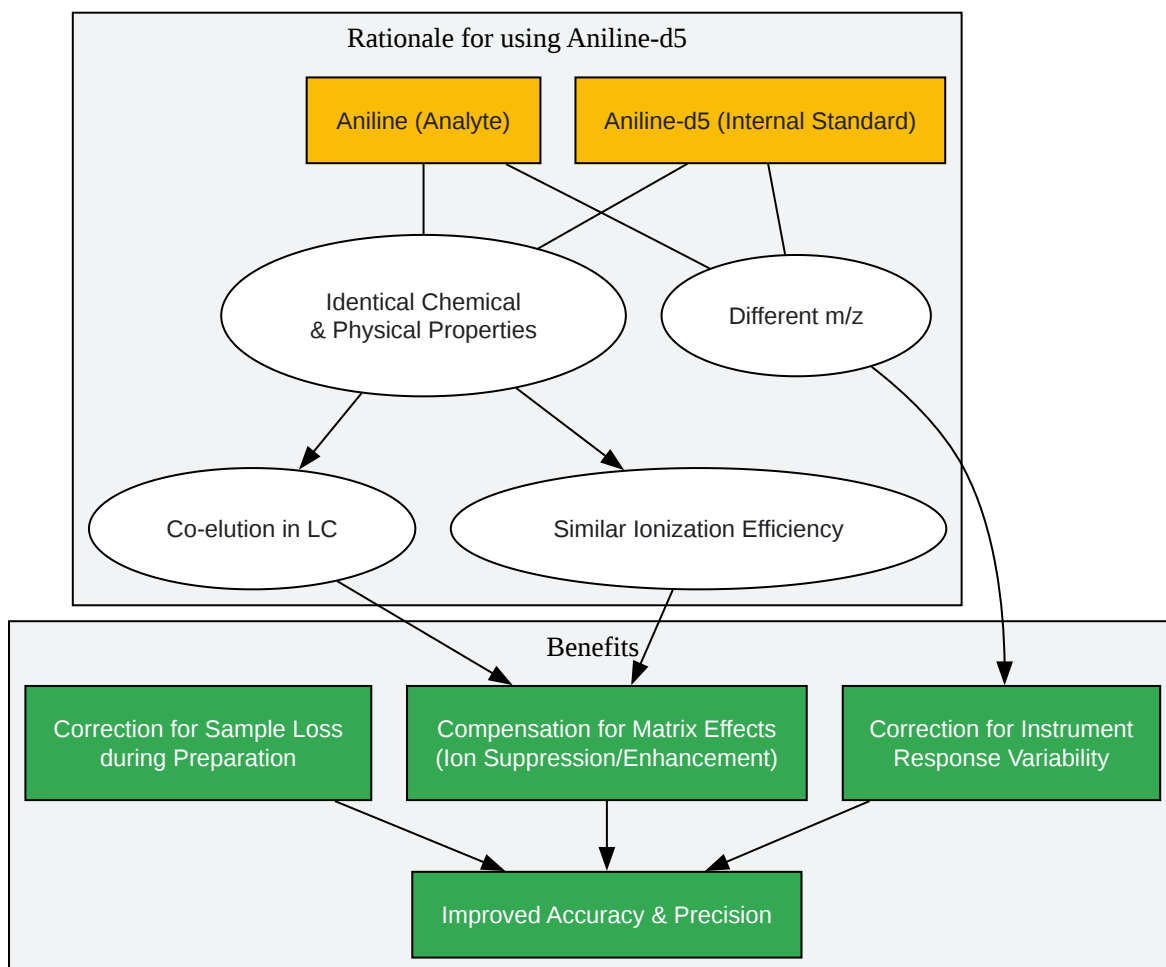
Experimental Workflow and Logical Relationships

The following diagrams illustrate the overall experimental workflow for the quantification of aniline using **Aniline-d5** as an internal standard.



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Caption: Experimental workflow for aniline quantification.



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Caption: Rationale for using **Aniline-d5** as an internal standard.

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